

# A Comprehensive Technical Guide to the Physicochemical Properties of Neryl Butyrate

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## Compound of Interest

Compound Name: Neryl butyrate

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**Neryl butyrate**, a monoterpenoid and carboxylic ester, is a flavoring and fragrance agent with a characteristic sweet, leafy, and floral odor.<sup>[1][2]</sup> This document provides an in-depth overview of its core physicochemical properties, experimental protocols for its synthesis and analysis, and logical diagrams to illustrate key relationships and workflows. This information is intended to support research and development activities where this compound is of interest.

## Chemical and Physical Properties

The fundamental physicochemical properties of **Neryl butyrate** have been determined through various analytical methods. These properties are crucial for understanding its behavior in different chemical and biological systems.

## General and Physical Properties

**Neryl butyrate** is typically a colorless to pale yellow liquid.<sup>[1]</sup> It is soluble in alcohol and dipropylene glycol, but insoluble in water.<sup>[1][2][3]</sup>

Property	Value	Source
Physical Description	Colourless to pale yellow liquid with a sweet, leafy, floral odour	[1]
Boiling Point	239.00 to 240.00 °C @ 760.00 mm Hg	[1][2][4][5]
Density	0.898 - 0.910 g/mL	[1]
Specific Gravity	0.89800 @ 25.00 °C	[2][5]
Refractive Index	1.4539 - 1.4650	[1]
Vapor Pressure	0.001000 mmHg @ 25.00 °C (estimated)	[2][5]
Flash Point	> 230.00 °F (> 110.00 °C) TCC	[2][5]
logP (o/w)	4.923 (estimated)	[2][4]
Water Solubility	0.7127 mg/L @ 25 °C (estimated)	[2]

## Chemical Identifiers and Molecular Data

Precise identification of **Neryl butyrate** is essential for regulatory and research purposes. The compound is systematically named and registered under various chemical identification systems.

Identifier	Value	Source
IUPAC Name	[(2Z)-3,7-dimethylocta-2,6-dienyl] butanoate	[1]
Molecular Formula	C14H24O2	[1][6][7]
Molecular Weight	224.34 g/mol	[7]
CAS Number	999-40-6	[1][6]
FEMA Number	2774	[2]
EC Number	213-660-1	[1]
InChI Key	ZSBOMYJPSRFZAL-RAXLEYEMSA-N	[1][6]
SMILES	CCCC(=O)OC/C=C(/C)\CCC=C(C)C	

## Experimental Protocols

The synthesis and analysis of esters like **Neryl butyrate** are commonly performed using enzymatic reactions and chromatographic techniques. The following protocols are based on established methods for similar compounds, such as Geranyl butyrate and Neryl acetate.[8][9]

### Enzymatic Synthesis of Neryl Butyrate

This protocol describes a green chemistry approach for the synthesis of **Neryl butyrate** via enzymatic esterification.

Materials and Reagents:

- Nerol (Substrate 1)
- Butyric acid or a butyrate ester (e.g., vinyl butyrate) (Acyl donor)
- Immobilized lipase (e.g., Eversa Transform 2.0)
- Organic solvent (optional, solvent-free systems are preferred)

- Phosphate buffer
- Sodium hydroxide (for titration)
- Phenolphthalein indicator
- Ethanol

#### Procedure:

- **Reaction Setup:** In a sealed reaction vessel, combine Nerol and the acyl donor (e.g., butyric acid) at a specified molar ratio (e.g., 1:5).<sup>[9]</sup>
- **Biocatalyst Addition:** Add the immobilized lipase to the mixture. The biocatalyst load is typically a percentage of the total reaction weight (e.g., 15% w/w).<sup>[9]</sup>
- **Incubation:** Place the vessel in an incubator with orbital shaking (e.g., 200 rpm) at a controlled temperature (e.g., 50 °C) for a set duration (e.g., 6 hours).<sup>[9]</sup>
- **Reaction Monitoring:** The progress of the reaction can be monitored by taking samples at intervals and analyzing the consumption of the acid. This is achieved by titrating the sample with a standardized sodium hydroxide solution using phenolphthalein as an indicator.<sup>[9]</sup>
- **Product Isolation:** After the reaction, the enzyme can be filtered off for reuse. The product, **Neryl butyrate**, can be purified from the remaining reactants, for example, by vacuum distillation.

## Product Analysis by Gas Chromatography (GC)

This protocol outlines the analysis of the synthesized **Neryl butyrate** to determine its purity and yield.

#### Instrumentation and Conditions:

- **Gas Chromatograph:** A system equipped with a Flame Ionization Detector (FID).
- **Column:** A capillary column suitable for flavor and fragrance analysis (e.g., SGE AC10, 30 m x 0.22 mm).<sup>[8]</sup>

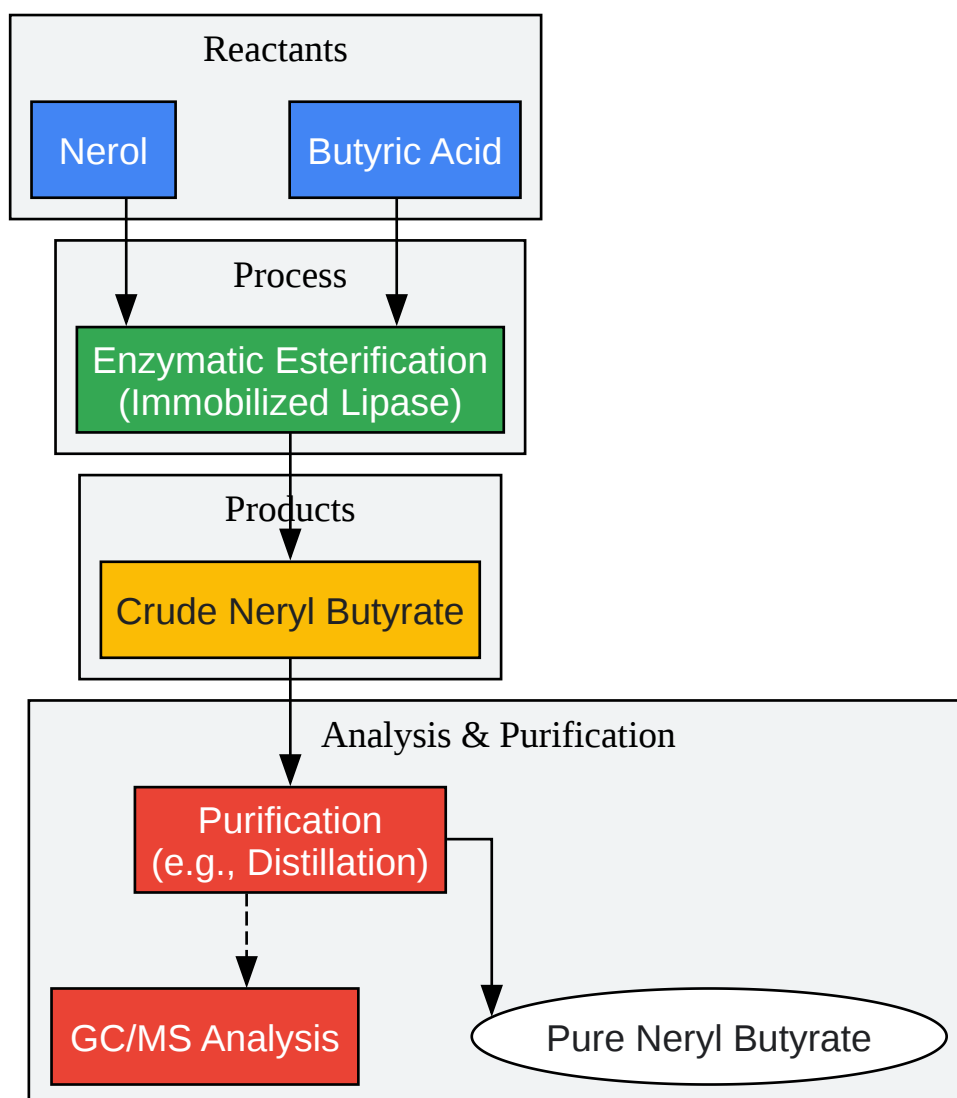
- Carrier Gas: Nitrogen (N<sub>2</sub>) at a flow rate of 44 mL/min.[8]
- Injector Temperature: 280 °C.[8]
- Detector Temperature: 280 °C.[8]
- Oven Temperature Program: Isothermal at 165 °C.[8]
- Split Ratio: 10:1.[8]
- Internal Standard: n-Hexadecane.[8]

#### Procedure:

- Sample Preparation: Prepare a dilute solution of the reaction product in a suitable solvent. Add a known concentration of the internal standard (n-hexadecane).
- Injection: Inject a small volume (e.g., 1 µL) of the prepared sample into the GC.
- Data Analysis: Identify the peak corresponding to **Neryl butyrate** based on its retention time, which is determined by running a standard. The yield and purity can be calculated by comparing the peak area of the product to that of the internal standard.

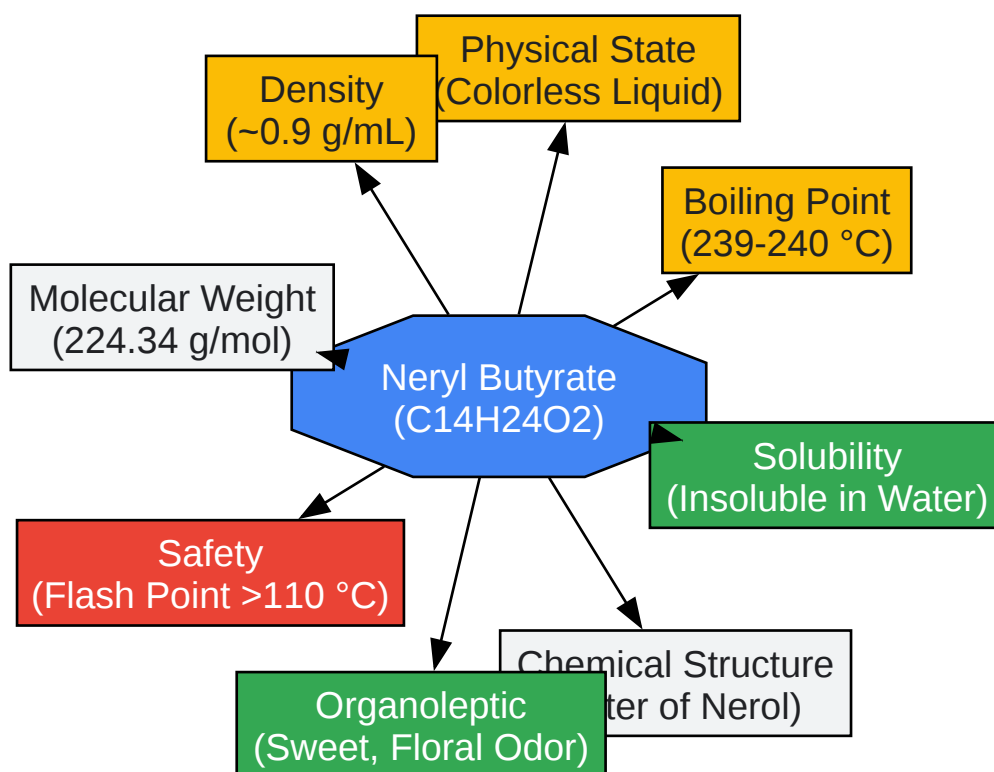
## Visualized Workflows and Relationships

The following diagrams, created using the DOT language, illustrate the experimental workflow for the synthesis of **Neryl butyrate** and the logical relationships between its key properties.



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Caption: Workflow for the enzymatic synthesis and analysis of **Neryl butyrate**.



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Caption: Key physicochemical properties of **Neryl butyrate**.

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